

Application Notes and Protocols for Selecting Herbicide-Resistant Mutants Using Fenthiaprop

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Compound of Interest

Compound Name: *Fenthiaprop*

Cat. No.: *B1222702*

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Introduction

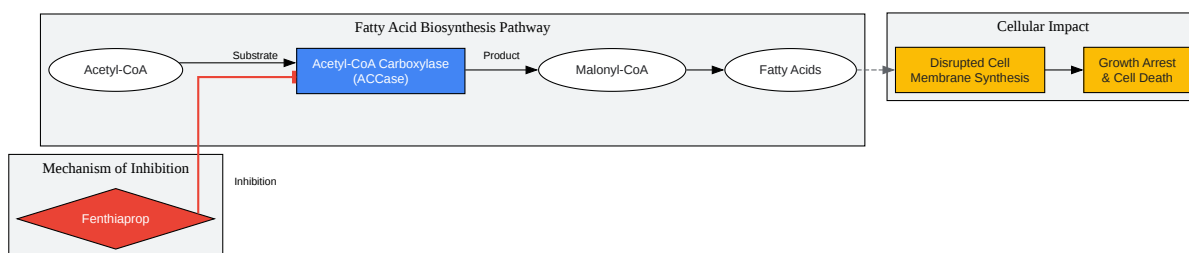
Fenthiaprop is a selective, post-emergence herbicide belonging to the aryloxyphenoxypropionate chemical class.^[1] Its mode of action is the inhibition of the enzyme Acetyl-CoA Carboxylase (ACCase), a critical enzyme in the biosynthesis of fatty acids in plants.^{[1][2]} By disrupting lipid formation, **Fenthiaprop** effectively controls the growth of various grass and broadleaf weeds.^[1] The primary mechanism of resistance to ACCase-inhibiting herbicides like **Fenthiaprop** is the alteration of the target enzyme through genetic mutation. This makes **Fenthiaprop** a valuable tool for the selection of herbicide-resistant mutants in plant and algal systems for research purposes, including the study of resistance mechanisms, gene function, and the development of herbicide-tolerant crops.

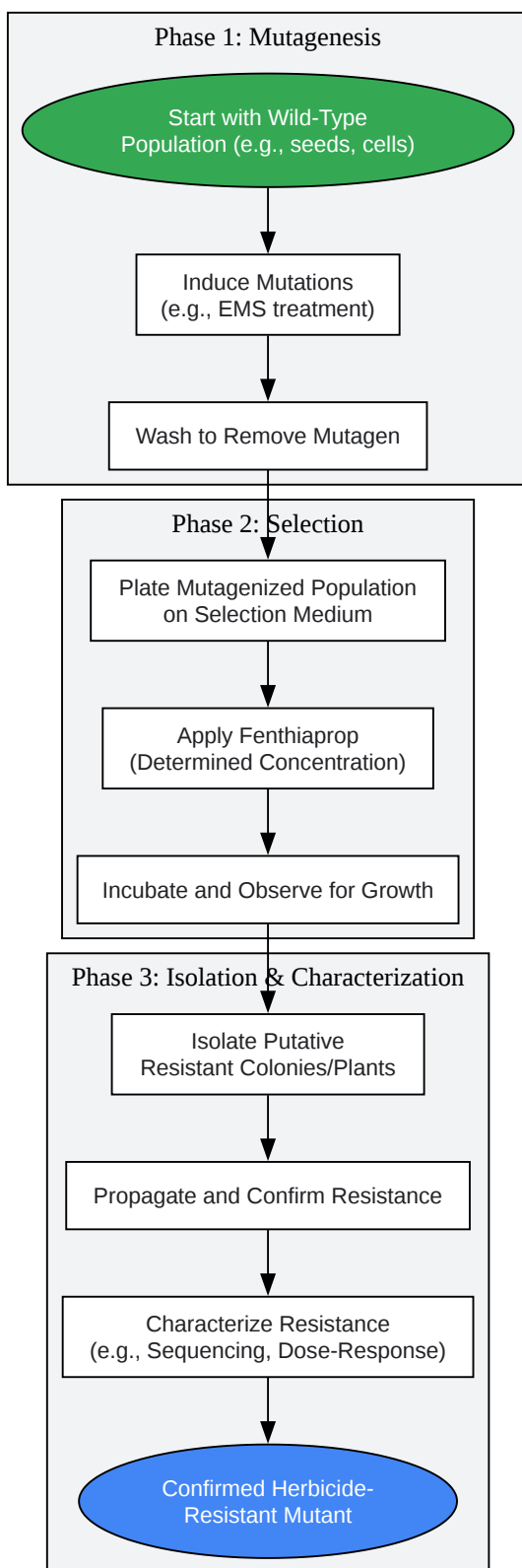
These application notes provide detailed protocols for the use of **Fenthiaprop** in selecting herbicide-resistant mutants, including methodologies for chemical mutagenesis, preparation of **Fenthiaprop** solutions, and the selection and characterization of resistant phenotypes.

Mechanism of Action of Fenthiaprop

Fenthiaprop, like other aryloxyphenoxypropionate ("fop") herbicides, targets the Acetyl-CoA Carboxylase (ACCase) enzyme. ACCase catalyzes the first committed step in fatty acid biosynthesis: the carboxylation of acetyl-CoA to malonyl-CoA. This process is fundamental for the production of lipids, which are essential components of cell membranes and for energy

storage. Inhibition of ACCase leads to a depletion of fatty acids, cessation of cell growth and division, and ultimately, plant death.[1][2][3]





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